

Synthesis of 3-(4-Methoxy-phenylamino)-propionic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(4-Methoxy-phenylamino)-propionic acid

CAS No.: 178425-91-7

Cat. No.: B060343

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Executive Summary & Molecule Profile

This technical guide details the synthesis of **3-(4-Methoxy-phenylamino)-propionic acid** (CAS: 5678-45-5), also known as

- (4-methoxyphenyl)-

-alanine. This molecule serves as a critical intermediate in the synthesis of

-lactams, peptidomimetics, and nitrogen-containing heterocycles used in pharmaceutical development.

A common pitfall in the literature is confusing this target with 3-(4-methoxyphenyl)propionic acid (a reduced cinnamic acid derivative). This guide focuses strictly on the nitrogen-linked

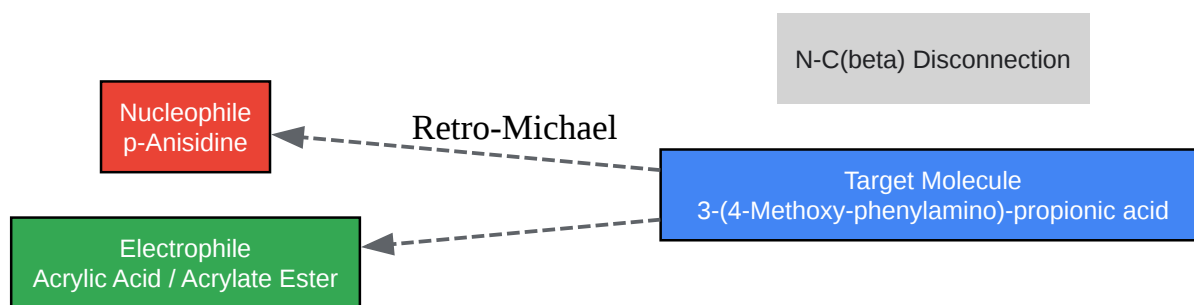
-amino acid derivative.

Key Chemical Data

Property	Specification
CAS Number	5678-45-5
IUPAC Name	3-[(4-methoxyphenyl)amino]propanoic acid
Molecular Formula	
Molecular Weight	195.22 g/mol
Melting Point	237–239 °C (Decomposition)
Solubility	Soluble in dilute alkali, hot ethanol; sparingly soluble in water.[1]

Retrosynthetic Analysis & Strategy

To design a robust synthetic route, we must analyze the disconnection of the N–C() bond. The electron-rich nature of the p-anisidine (4-methoxyaniline) nucleophile dictates the strategy.



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Figure 1: Retrosynthetic disconnection revealing the aza-Michael addition pathway.

Strategic Selection

- Route A: Direct Addition to Acrylic Acid.
 - Pros: One-step atom economy.

- Cons: Acrylic acid is prone to thermal polymerization; requires strict temperature control and inhibitors (e.g., MeHQ). Acid-base interaction between amine and carboxylic acid can passivate the nucleophile (zwitterion formation).
- Route B: Addition to Acrylate Ester (Recommended).
 - Pros: Methyl acrylate is more reactive to Michael addition than the acid salt; avoids zwitterion passivation; cleaner product profile.
 - Cons: Requires a second hydrolysis step.
 - Verdict: Route B is the industry-preferred method for purity and reproducibility.

Detailed Synthetic Protocol (Route B: Ester-Mediated Synthesis)

This protocol utilizes a water-assisted aza-Michael addition followed by saponification. This "On-Water" chemistry exploits the hydrophobic effect to accelerate the reaction without toxic organic solvents.

Phase 1: Aza-Michael Addition

Reaction: p-Anisidine + Methyl Acrylate

Methyl 3-(4-methoxyphenylamino)propionate

Reagents & Materials

- p-Anisidine (1.0 eq, 12.3 g)
- Methyl Acrylate (1.2 eq, 10.8 mL) – Caution: Lachrymator, potential polymerization.
- Water (Distilled, 50 mL)
- Catalyst: None (Water-promoted) or AcOH (5 mol%) if kinetics are slow.

Procedure

- Setup: Charge a 250 mL round-bottom flask with p-anisidine and water. The amine will not fully dissolve initially.
- Addition: Add methyl acrylate dropwise over 15 minutes at room temperature.
- Reaction: Heat the suspension to 40–50 °C. Vigorous stirring is essential as the reaction occurs at the organic-water interface.
 - Monitoring: Monitor by TLC (Hexane:EtOAc 7:3). The spot for p-anisidine () should disappear, replaced by the ester ().
- Completion: Typically complete within 4–6 hours. The product often separates as an oil or heavy precipitate.
- Isolation: Extract with Ethyl Acetate (3 x 50 mL). Dry organic layer over and concentrate in vacuo to yield the crude ester (Intermediate A).

Phase 2: Hydrolysis (Saponification)

Reaction: Intermediate A + NaOH

Product (Sodium Salt)

Free Acid

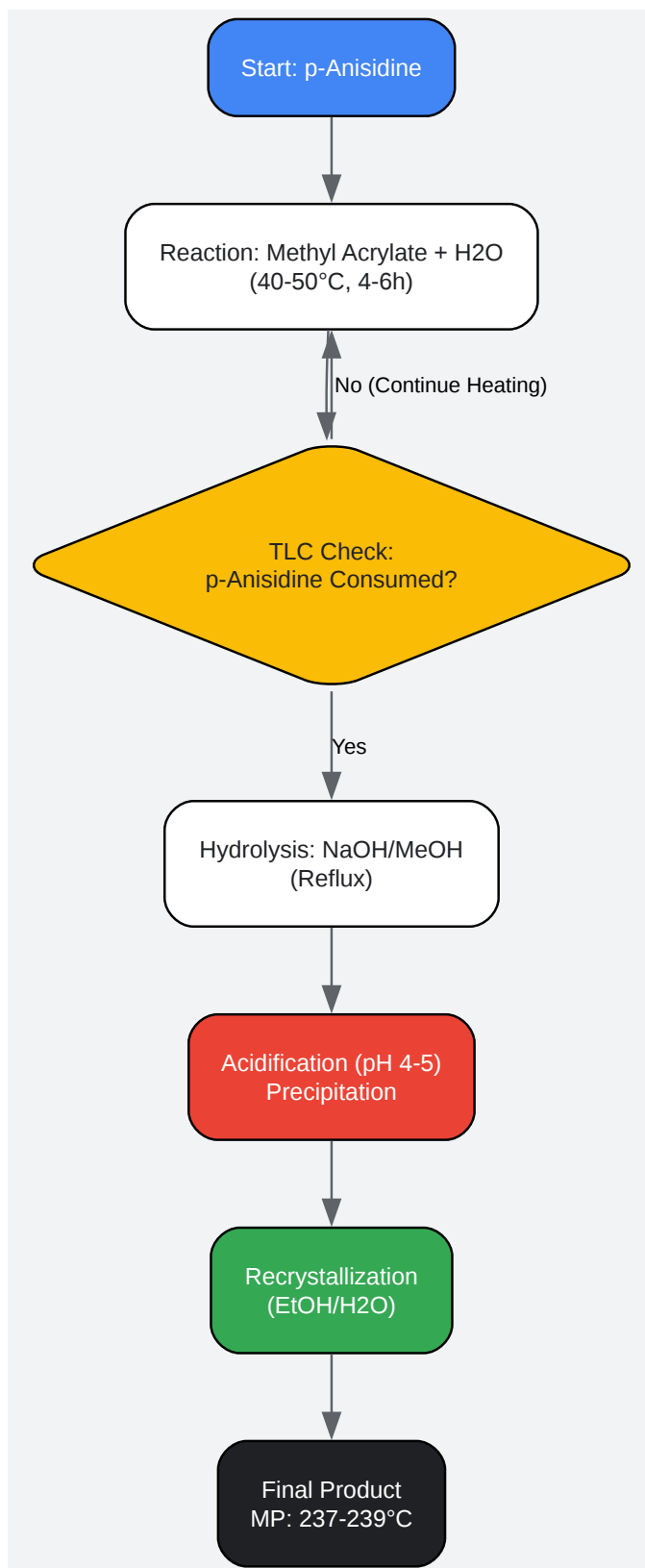
Procedure

- Dissolution: Dissolve the crude Intermediate A in Methanol (30 mL).
- Saponification: Add 2M NaOH (aq) (2.0 eq).
- Reflux: Heat to mild reflux (65 °C) for 2 hours.
- Workup:
 - Evaporate methanol under reduced pressure.

- Dilute the aqueous residue with water (20 mL).
- Critical Step (Neutralization): Cool to 0 °C in an ice bath. Dropwise add 2M HCl until pH reaches 4–5 (Isoelectric point).
- The product will precipitate as a white/off-white solid.
- Purification: Filter the solid. Recrystallize from hot Ethanol/Water (1:1) to remove trace aniline oligomers.

Process Workflow & Logic

The following diagram illustrates the decision-making process and critical control points (CCPs) for the synthesis.



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Figure 2: Operational workflow for the synthesis of N-(4-methoxyphenyl)-beta-alanine.

Troubleshooting & Optimization

Solvent Effects (The "On-Water" Phenomenon)

While toluene is a traditional solvent for Michael additions, using water significantly accelerates the reaction for hydrophobic amines like p-anisidine. The transition state is stabilized by hydrogen bonding at the phase boundary, often removing the need for Lewis acid catalysts.

Handling Acrylic Acid/Esters[2][3]

- Polymerization: Acrylates can polymerize exothermically.[2] Ensure your starting material contains a stabilizer (e.g., 10-50 ppm MeHQ). Do not distill the acrylate to remove the inhibitor unless using immediately.
- Regioselectivity: The amino group is the primary nucleophile. However, at high temperatures (>100 °C), double addition (forming the tertiary amine) is possible. Keeping the temperature <60 °C ensures mono-addition.

Characterization Data[2][3][5][6][7][8][9]

- ¹H NMR (DMSO-d₆):

12.1 (s, 1H, COOH), 6.7 (d, 2H, Ar-H), 6.5 (d, 2H, Ar-H), 5.2 (br s, 1H, NH), 3.65 (s, 3H, OMe), 3.2 (t, 2H,), 2.4 (t, 2H,).

- Appearance: White to off-white crystalline powder.

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